

# Benzoyl oxokadsuranol CAS number and molecular formula

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## Compound of Interest

Compound Name: *Benzoyl oxokadsuranol*

Cat. No.: *B12363882*

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## An In-depth Technical Guide to Benzoyl Oxokadsuranol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information on **Benzoyl oxokadsuranol**, a natural compound of interest to the scientific community. While comprehensive experimental data and signaling pathway information for this specific molecule are limited in publicly accessible literature, this document consolidates the known chemical properties and the broader biological context of related compounds derived from its natural source.

## Core Compound Data

The fundamental chemical identifiers for **Benzoyl oxokadsuranol** are detailed below. This information is crucial for the procurement and identification of the compound for research purposes.

Parameter	Value	Citation
CAS Number	130252-47-0	
Molecular Formula	C <sub>29</sub> H <sub>28</sub> O <sub>9</sub>	

## Biological Context and Pharmacological Potential

**Benzoyl oxokadsuranol** is a phytochemical isolated from *Kadsura longipedunculata*, a plant used in traditional medicine.<sup>[1][2]</sup> Research into the constituent compounds of this plant has revealed a variety of bioactive molecules, primarily lignans and terpenoids.<sup>[1][2]</sup>

### General Pharmacological Activities of Compounds from *Kadsura longipedunculata*

While specific studies detailing the biological activity of **Benzoyl oxokadsuranol** are not readily available, the extracts and isolated compounds from *Kadsura longipedunculata* have demonstrated a range of pharmacological effects. These findings suggest potential areas of investigation for **Benzoyl oxokadsuranol**. The observed activities include:

- **Cytotoxic and Antitumor Effects:** Various compounds from the plant have been shown to possess cytotoxic properties against different cancer cell lines.<sup>[1][3]</sup>
- **Antioxidant Activity:** The presence of antioxidant compounds is a noted characteristic of this plant genus.<sup>[1][3]</sup>
- **Anti-inflammatory Properties:** Extracts have been observed to have anti-inflammatory effects, a common feature of many traditional medicinal plants.<sup>[1]</sup>
- **Anti-HIV Activity:** Notably, a study on compounds from *Kadsura longipedunculata* identified a tetrahydrofuran lignan, kadlongirin B, which exhibited weak anti-human immunodeficiency virus-1 (HIV-1) activity.<sup>[4]</sup> This highlights the potential for antiviral applications of compounds from this plant.
- **Hepatoprotective Effects:** Some studies have indicated that compounds from this plant may offer protection to the liver.<sup>[1]</sup>

The diverse biological activities of compounds isolated from *Kadsura longipedunculata* underscore the potential of **Benzoyl oxokadsuranol** as a subject for further pharmacological investigation.

## Experimental Protocols and Signaling Pathways

As of the date of this guide, detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Benzoyl oxokadsuranol** are not extensively reported in peer-reviewed journals. Similarly, there is no available information on the specific signaling pathways that **Benzoyl oxokadsuranol** may modulate.

The general methodologies for investigating phytochemicals from *Kadsura longipedunculata* typically involve solvent extraction, followed by chromatographic separation techniques to isolate individual compounds. The structures of these compounds are then elucidated using spectroscopic methods.[4]

## Future Directions and Research Opportunities

The limited availability of in-depth technical data for **Benzoyl oxokadsuranol** presents a clear opportunity for novel research. Key areas for future investigation include:

- **Isolation and Purification:** Development of optimized protocols for the isolation of **Benzoyl oxokadsuranol** from *Kadsura longipedunculata* to obtain sufficient quantities for comprehensive studies.
- **Biological Screening:** A broad-based biological screening to identify its potential therapeutic effects, drawing clues from the known activities of other compounds from the same plant.
- **Mechanism of Action Studies:** Once a significant biological activity is identified, further research will be necessary to elucidate the underlying mechanism of action and any involved signaling pathways.
- **Synthetic Chemistry:** Exploration of synthetic routes to produce **Benzoyl oxokadsuranol** and its analogs, which would facilitate structure-activity relationship (SAR) studies.

Due to the absence of specific data on signaling pathways or experimental workflows for **Benzoyl oxokadsuranol**, no visualizations can be provided at this time. Researchers are encouraged to undertake foundational studies to fill these knowledge gaps.

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